

An In-depth Technical Guide to Octylamine Hydrochloride: Properties, Applications, and Protocols

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Compound of Interest

Compound Name: *Octylamine Hydrochloride*

Cat. No.: *B089684*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octylamine hydrochloride is a primary amine salt that serves as a versatile compound in various scientific domains, including organic synthesis, materials science, and pharmacology. Its amphiphilic nature, stemming from an eight-carbon alkyl chain and a hydrophilic ammonium headgroup, dictates its utility as a surfactant, catalyst, and precursor for more complex molecules. This guide provides a comprehensive overview of the fundamental physicochemical properties of **octylamine hydrochloride**, its applications in research and drug development, and detailed protocols for its handling and use.

Core Physicochemical Properties

A thorough understanding of the molecular characteristics of **octylamine hydrochloride** is paramount for its effective application. These properties are summarized in the table below and are foundational to its reactivity, solubility, and overall behavior in experimental systems.

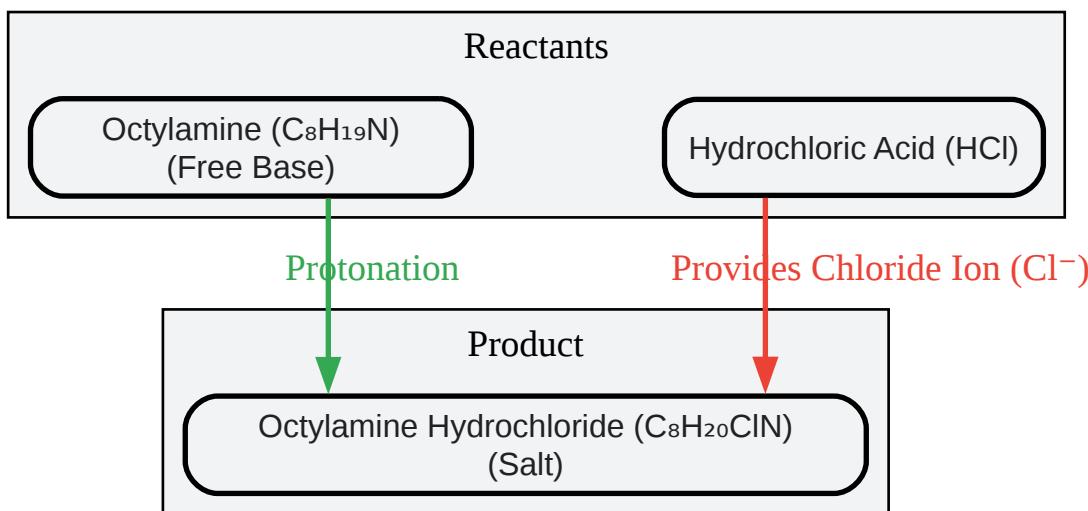
Property	Value	Source(s)
Chemical Formula	$C_8H_{20}ClN$	[1] [2] [3]
Molecular Weight	165.70 g/mol	[1]
CAS Number	142-95-0	[1] [4]
Appearance	White to almost white crystalline powder	[5] [6]
Melting Point	198 °C	[2] [7] [8]
IUPAC Name	octan-1-amine;hydrochloride	[1]
Synonyms	n-Octylammonium chloride, OACl	[4]

The molecular weight of a compound is a critical parameter in experimental science, essential for accurate molar concentration calculations in solution preparation. The molecular weight of **octylamine hydrochloride** is derived from the sum of the atomic weights of its constituent atoms: eight carbon atoms, twenty hydrogen atoms, one chlorine atom, and one nitrogen atom. [\[1\]](#)

The chemical formula, $C_8H_{20}ClN$, details the elemental composition of one molecule of **octylamine hydrochloride**.[\[1\]](#)[\[2\]](#)[\[3\]](#) This formula is derived from the parent compound, octylamine ($C_8H_{19}N$), which is protonated by hydrochloric acid (HCl).[\[1\]](#) The hydrochloride salt formation enhances the compound's stability and water solubility compared to its free base form.

Chemical Structure and Formation

The formation of **octylamine hydrochloride** from its parent amine is a straightforward acid-base reaction. This process is crucial for understanding its chemical behavior and handling.



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Caption: Formation of **Octylamine Hydrochloride** via Protonation.

Applications in Research and Drug Development

The unique properties of **octylamine hydrochloride** lend it to a variety of applications in the scientific field.

- Organic Synthesis: It serves as a precursor in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals. The primary amine group is a key functional handle for various chemical transformations.
- Micelle Formation: As an amphiphilic molecule, it can form micelles in aqueous solutions. This property is exploited in drug delivery systems to encapsulate hydrophobic drugs, thereby increasing their solubility and bioavailability.
- Material Science: **Octylamine hydrochloride** is used as a surface-modifying agent and a templating agent in the synthesis of nanomaterials.

Experimental Protocol: Preparation of a Standard Solution

Accurate solution preparation is fundamental to reproducible experimental results. The following protocol outlines the steps for preparing a standard aqueous solution of **octylamine hydrochloride**.

Objective: To prepare a 100 mL of a 10 mM **octylamine hydrochloride** solution.

Materials:

- **Octylamine hydrochloride** (CAS: 142-95-0)
- Deionized water
- Volumetric flask (100 mL)
- Analytical balance
- Spatula and weighing paper
- Magnetic stirrer and stir bar

Procedure:

- Calculate the required mass:
 - Molecular Weight (MW) = 165.70 g/mol [1]
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Volume (V) = 100 mL = 0.100 L
 - Mass (m) = C x MW x V = 0.010 mol/L x 165.70 g/mol x 0.100 L = 0.1657 g
- Weigh the **octylamine hydrochloride**:
 - Place a piece of weighing paper on the analytical balance and tare it.
 - Carefully weigh out approximately 0.1657 g of **octylamine hydrochloride** onto the weighing paper.

- Dissolve the compound:
 - Transfer the weighed **octylamine hydrochloride** into the 100 mL volumetric flask.
 - Add approximately 70-80 mL of deionized water to the flask.
 - Add a magnetic stir bar and place the flask on a magnetic stirrer. Stir until the solid is completely dissolved.
- Bring to final volume:
 - Once dissolved, carefully add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including safety glasses and gloves, when handling **octylamine hydrochloride**.[\[10\]](#)
- It is classified as an irritant, causing skin and eye irritation.[\[5\]](#)[\[10\]](#)
- Handle the compound in a well-ventilated area or a fume hood to avoid inhalation of the powder.[\[5\]](#)
- In case of contact with eyes or skin, rinse immediately with plenty of water and seek medical advice.[\[5\]](#)[\[10\]](#)

Workflow for Solution Preparation

The following diagram illustrates the logical flow of the experimental protocol for preparing a standard solution of **octylamine hydrochloride**.



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Caption: Workflow for Preparing a Standard Solution.

Conclusion

Octylamine hydrochloride is a compound with well-defined physicochemical properties that make it a valuable tool for researchers and scientists in various disciplines. Its molecular weight of 165.70 g/mol and chemical formula of C₈H₂₀ClN are fundamental to its use in quantitative scientific research.^[1] Adherence to proper handling and safety protocols is essential for its safe and effective application in the laboratory. This guide serves as a foundational resource for professionals working with this versatile chemical.

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